

Safe Disposal of Lck Inhibitor 2: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lck inhibitor 2	
Cat. No.:	B1674660	Get Quote

Researchers, scientists, and drug development professionals handling **Lck inhibitor 2** must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of **Lck inhibitor 2**, aligning with established safety and logistical best practices.

Immediate Safety and Handling Precautions:

Prior to initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles with side-shields, protective gloves, and impervious clothing. All handling of **Lck inhibitor 2** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols. An accessible safety shower and eye wash station are mandatory in the vicinity of the handling area.

Quantitative Data Summary

For quick reference, the key chemical and safety data for **Lck inhibitor 2** (CAS No. 944795-06-6) are summarized in the table below.



Property	Value	Reference
Chemical Formula	C18H17N5O2	[1][2]
Molecular Weight	335.36 g/mol	[1]
Appearance	Solid	[1]
Solubility	DMSO: 20 mg/mL (59.64 mM; requires sonication)	[3]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[2]
Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[2]
Storage	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.	[2][4]

Experimental Protocol for Proper Disposal

The following step-by-step methodology outlines the approved procedure for the disposal of **Lck inhibitor 2** waste. This protocol is designed to mitigate risks and ensure compliance with safety regulations.

Materials Required:

- Designated hazardous chemical waste container (clearly labeled)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Chemical fume hood



- Waste disposal tags or labels from your institution's Environmental Health and Safety (EHS) department
- Spill containment materials (e.g., absorbent pads)

Procedure:

- Waste Segregation:
 - Do not mix Lck inhibitor 2 waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.[5]
 - Keep solid waste (e.g., contaminated gloves, weigh boats, paper towels) separate from liquid waste (e.g., unused solutions in DMSO).[5]
- Containerization of Solid Waste:
 - Place all solid waste contaminated with Lck inhibitor 2 into a designated, leak-proof hazardous waste container.
 - Ensure the container is compatible with the chemical properties of the inhibitor.
- Containerization of Liquid Waste:
 - Collect all liquid waste containing Lck inhibitor 2 in a sealable, chemical-resistant container. Plastic is often preferred for waste storage.
 - The original container may be used for waste collection if it is in good condition and can be securely sealed.[7] Do not use food-grade containers.[7]
 - Avoid overfilling the container; leave adequate headspace to prevent spills.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name ("Lck inhibitor 2"), and the specific concentration and quantity.
 - Include the hazard warnings: "Harmful if swallowed" and "Very toxic to aquatic life."



- Attach a completed waste disposal tag as required by your institution.
- Storage Pending Disposal:
 - Store the sealed and labeled waste container in a designated Satellite Accumulation Area
 (SAA) at or near the point of generation.[6][7]
 - Ensure the SAA is a secure, secondary containment area away from drains and incompatible materials, such as strong acids, alkalis, and oxidizing agents.
- Disposal Request and Collection:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Follow their specific procedures for waste collection and documentation.
- Decontamination of Empty Containers:
 - A container that held Lck inhibitor 2 is considered "empty" only after all contents have been removed by standard practices.[8]
 - For containers that held acutely hazardous waste, triple rinsing with a suitable solvent may be required. The rinsate must be collected and disposed of as hazardous waste.[8]
 - Once properly decontaminated, remove or deface the original labels before disposing of the container in the regular trash or recycling, as per institutional policy.[5][8]

Important Considerations:

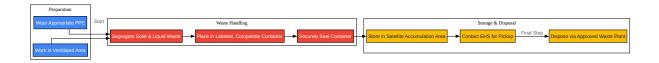
- Do Not Dispose Down the Drain: Due to its high aquatic toxicity (H410), Lck inhibitor 2
 must not be disposed of down the sink.[2] Avoid release to the environment.[2]
- Spill Management: In the event of a spill, use absorbent materials to contain it. Collect the contaminated material and dispose of it as hazardous waste.[2] Ensure the area is well-ventilated.

Mandatory Visualizations



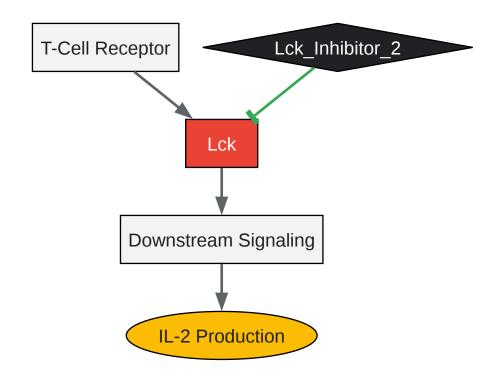


The following diagrams illustrate key procedural workflows for the safe handling and disposal of **Lck inhibitor 2**.



Click to download full resolution via product page

Caption: Workflow for the proper disposal of Lck inhibitor 2.



Click to download full resolution via product page

Caption: Inhibition of the Lck signaling pathway by Lck inhibitor 2.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lck inhibitor 2 | CymitQuimica [cymitquimica.com]
- 2. Lck inhibitor 2|944795-06-6|MSDS [dcchemicals.com]
- 3. Lck inhibitor 2 | CAS:944795-06-6 | Tyrosine kinases inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. acewaste.com.au [acewaste.com.au]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. Management of Waste Prudent Practices in the Laboratory NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe Disposal of Lck Inhibitor 2: A Procedural Guide].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1674660#lck-inhibitor-2-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com